

Oleanolic Acid-d3: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Oleanolic Acid-d3*

Cat. No.: *B13403960*

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Oleanolic Acid-d3 is the deuterated form of Oleanolic Acid, a naturally occurring pentacyclic triterpenoid found in a wide variety of plants. This stable isotope-labeled compound serves as an invaluable tool in pharmacokinetic and metabolic studies, acting as an internal standard for quantification in techniques such as mass spectrometry. This guide provides a comprehensive overview of its chemical and physical properties, along with insights into the signaling pathways influenced by its non-deuterated counterpart, Oleanolic Acid.

Chemical and Physical Properties

The introduction of deuterium atoms into the Oleanolic Acid structure results in a compound with a higher molecular weight, which is essential for its use as an internal standard. While specific experimental data for some physical properties of the deuterated form are not readily available, the properties of the non-deuterated Oleanolic Acid provide a close approximation.

| Property | Value | Source |
|--|---|--------|
| Chemical Name | (3 β)-3-Hydroxyolean-12-en-28-oic-2,2,3-d ₃ acid | [1] |
| Synonyms | Oleanic acid-d ₃ ; Caryophyllin-d ₃ | [2] |
| Molecular Formula | C ₃₀ H ₄₅ D ₃ O ₃ | [2][3] |
| Molecular Weight | 459.72 g/mol | [1] |
| CAS Number | 946530-77-4 | |
| Appearance | White to off-white solid | |
| Melting Point | >300 °C (for non-deuterated Oleanolic Acid) | |
| Solubility (for non-deuterated Oleanolic Acid) | Soluble in Dimethylformamide (approx. 30 mg/ml), Ethanol (approx. 5 mg/ml), and DMSO (approx. 3 mg/ml). Sparingly soluble in aqueous buffers. | |

Experimental Protocols

Oleanolic Acid-d₃ is primarily utilized as an internal standard in quantitative analytical methods. Its chemical properties are nearly identical to Oleanolic Acid, but its increased mass allows it to be distinguished in mass spectrometry analyses.

General Workflow for Quantitative Analysis using LC-MS/MS:

A typical experimental workflow for using **Oleanolic Acid-d₃** as an internal standard in a biological matrix (e.g., plasma, tissue homogenate) would involve the following steps:



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A typical workflow for quantitative analysis using an internal standard.

Methodology Details:

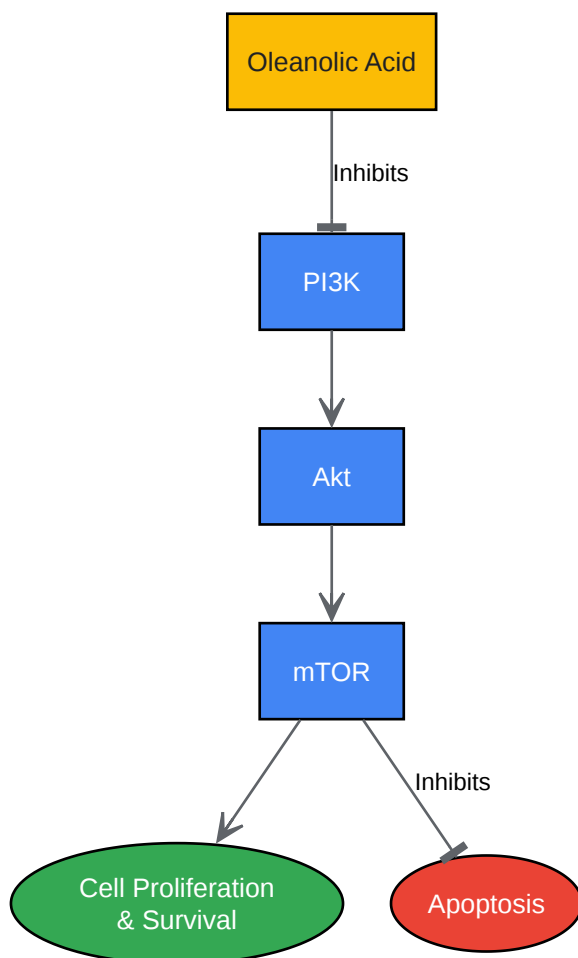
- **Sample Preparation:** The precise method for sample preparation will depend on the biological matrix. A common technique is protein precipitation with a cold organic solvent like acetonitrile, followed by centrifugation to remove solid debris. A known concentration of **Oleanolic Acid-d3** is spiked into the sample prior to precipitation to account for any sample loss during processing.
- **Liquid Chromatography (LC):** A reverse-phase C18 column is often used for the separation of Oleanolic Acid. The mobile phase typically consists of a gradient of an organic solvent (e.g., acetonitrile or methanol) and water, both often containing a small amount of an acid (e.g., formic acid) to improve peak shape.
- **Mass Spectrometry (MS):** Electrospray ionization (ESI) in negative ion mode is a common method for the analysis of Oleanolic Acid. Multiple Reaction Monitoring (MRM) is employed for quantification, where specific precursor-to-product ion transitions are monitored for both Oleanolic Acid and **Oleanolic Acid-d3**.

Signaling Pathways of Oleanolic Acid

Oleanolic Acid has been shown to modulate a variety of signaling pathways, which are central to its observed anti-inflammatory, antioxidant, and anti-cancer effects.

1. PI3K/Akt/mTOR Signaling Pathway:

Oleanolic acid is known to inhibit the PI3K/Akt/mTOR pathway, which is frequently overactive in cancer and plays a role in aging. By inhibiting this pathway, oleanolic acid can suppress cell proliferation and induce apoptosis.

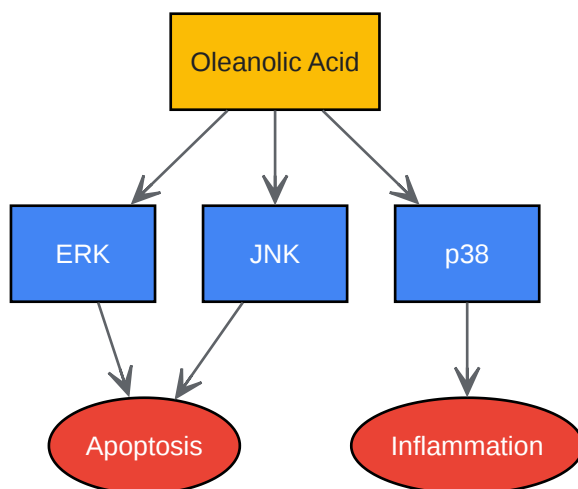


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Oleanolic Acid's inhibition of the PI3K/Akt/mTOR pathway.

2. MAPK Signaling Pathways (ERK, JNK, p38):

Oleanolic acid can modulate the Mitogen-Activated Protein Kinase (MAPK) pathways, including ERK, JNK, and p38. The specific effect can be cell-type dependent, but it often leads to the induction of apoptosis in cancer cells and the regulation of inflammatory responses.

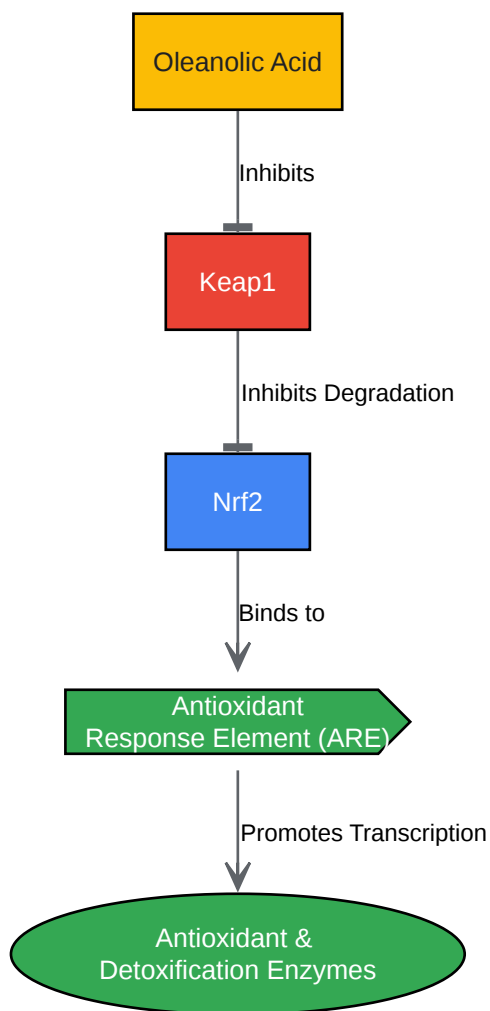


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Modulation of MAPK signaling pathways by Oleanolic Acid.

3. Nrf2 Antioxidant Response Pathway:

Oleanolic acid is a known activator of the Nrf2 pathway, a critical regulator of the cellular antioxidant response. Activation of Nrf2 leads to the expression of a suite of antioxidant and detoxification enzymes, protecting cells from oxidative stress.



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Activation of the Nrf2 antioxidant pathway by Oleanolic Acid.

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References

- 1. Oleanolic Acid-d3 | CAS 946530-77-4 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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